

4-Aminothiophenol chemical structure and properties

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Compound of Interest

Compound Name: 4-Aminothiophenol

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4-Aminothiophenol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the chemical structure, properties, and applications of **4-Aminothiophenol** (4-ATP). It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development and other advanced scientific fields.

Chemical Structure and Identifiers

4-Aminothiophenol is an organic compound featuring both an amino group (-NH₂) and a thiol group (-SH) attached to a benzene ring at the para position.^[1] This bifunctional nature is key to its diverse applications.^{[2][3]}

Caption: Chemical structure of **4-Aminothiophenol**.

Table 1: Chemical Identifiers of **4-Aminothiophenol**

Identifier	Value
IUPAC Name	4-aminobenzenethiol[4]
CAS Number	1193-02-8[4]
Molecular Formula	C ₆ H ₇ NS[5]
Molecular Weight	125.19 g/mol [5]
Synonyms	p-Aminothiophenol, 4-Mercaptoaniline, p-Mercaptobenzenamine[1]
InChI Key	WCDSVWRUXWCYFN-UHFFFAOYSA-N[1]
SMILES	NC1=CC=C(S)C=C1[1]

Physical and Chemical Properties

4-Aminothiophenol is typically a yellow crystalline solid with a low melting point.[6] It is air-sensitive and has a characteristic sulfurous odor.[7]

Table 2: Physical Properties of **4-Aminothiophenol**

Property	Value
Appearance	Yellow crystalline solid[7]
Melting Point	37-42 °C[8]
Boiling Point	140-145 °C at 16 mmHg[8]
Solubility in Water	Immiscible[9]
Solubility in Organic Solvents	Soluble in ethanol, methanol, and dichloromethane[10]
Density	1.2 g/cm ³ [11]
Flash Point	>110 °C (230 °F)[9]
pKa	8.74 (predicted)[5]

The chemical reactivity of 4-ATP is dominated by its two functional groups. The thiol group exhibits a strong affinity for noble metal surfaces, such as gold and silver, leading to the formation of self-assembled monolayers (SAMs).[2] The amino group provides a site for various chemical modifications, including amidation and alkylation, making it a versatile building block in organic synthesis.[2]

Spectroscopic Data

The following table summarizes the key spectroscopic features of **4-Aminothiophenol**.

Table 3: Spectroscopic Data for **4-Aminothiophenol**

Spectroscopy	Key Peaks and Assignments
¹ H NMR	Spectral data available.[12]
¹³ C NMR	Spectral data available.[9]
IR Spectroscopy	Characteristic peaks for N-H, C-N, C-S, and aromatic C-H vibrations.[10]
Raman Spectroscopy	Prominent bands around 1080 cm ⁻¹ and 1590 cm ⁻¹ corresponding to C-S stretching and C-C stretching of the benzene ring, respectively.[2][11]

Experimental Protocols

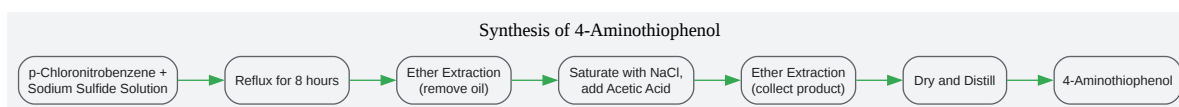
Synthesis of 4-Aminothiophenol

A common method for the synthesis of **4-Aminothiophenol** involves the reduction of p-chloronitrobenzene with sodium sulfide.[6][8]

Methodology:

- A mixture of p-chloronitrobenzene and a solution of sodium sulfide nonahydrate in water is heated to reflux for 8 hours.[6][8]
- The cooled mixture is extracted with ether to remove any oily impurities.[6][8]

- The aqueous solution is then saturated with sodium chloride, and glacial acetic acid is added to precipitate the product.[6][8]
- The precipitated oil is extracted with ether.[6][8]
- The ethereal solution is dried over sodium sulfate and distilled to yield **4-Aminothiophenol**.
[6][8]



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Caption: Workflow for the synthesis of **4-Aminothiophenol**.

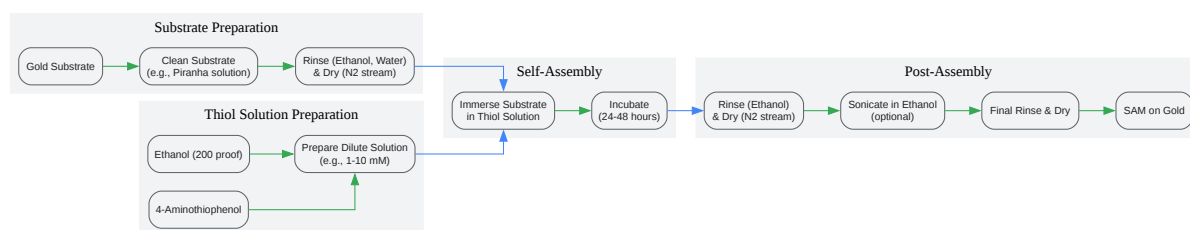
Formation of a Self-Assembled Monolayer (SAM) on a Gold Surface

The formation of a 4-ATP SAM on a gold surface is a widely used technique in nanotechnology and surface science.[13][14]

Methodology:

- **Substrate Preparation:** A clean gold substrate is essential for the formation of a high-quality SAM. The substrate is typically cleaned using a piranha solution (a mixture of sulfuric acid and hydrogen peroxide) followed by rinsing with deionized water and ethanol, and then dried under a stream of nitrogen.[13]
- **Thiol Solution Preparation:** A dilute solution of **4-Aminothiophenol** (typically 1-10 mM) is prepared in a high-purity solvent such as 200-proof ethanol.[13]
- **Self-Assembly:** The cleaned gold substrate is immersed in the thiol solution and incubated for 24-48 hours to allow for the formation of a well-ordered monolayer.[14]

- **Post-Assembly Rinsing:** After incubation, the substrate is removed from the solution and thoroughly rinsed with ethanol to remove any non-covalently bound molecules. The substrate is then dried under a stream of nitrogen.[14]



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Caption: Experimental workflow for SAM formation.

Surface-Enhanced Raman Spectroscopy (SERS) Analysis

SERS is a powerful technique for studying molecules adsorbed on nanostructured metal surfaces. 4-ATP is a common probe molecule for SERS studies.[15][16]

Methodology:

- **SERS Substrate Preparation:** SERS-active substrates, typically consisting of gold or silver nanoparticles, are prepared.[15]
- **Sample Preparation:** A solution of **4-Aminothiophenol** is applied to the SERS substrate.
- **SERS Measurement:** The substrate is placed in a Raman spectrometer and irradiated with a laser of a specific wavelength (e.g., 532, 633, or 785 nm).[16] The scattered light is collected

to obtain the SERS spectrum.

- **Data Analysis:** The resulting spectrum is processed (e.g., baseline correction) and the characteristic Raman peaks of 4-ATP are identified and analyzed.



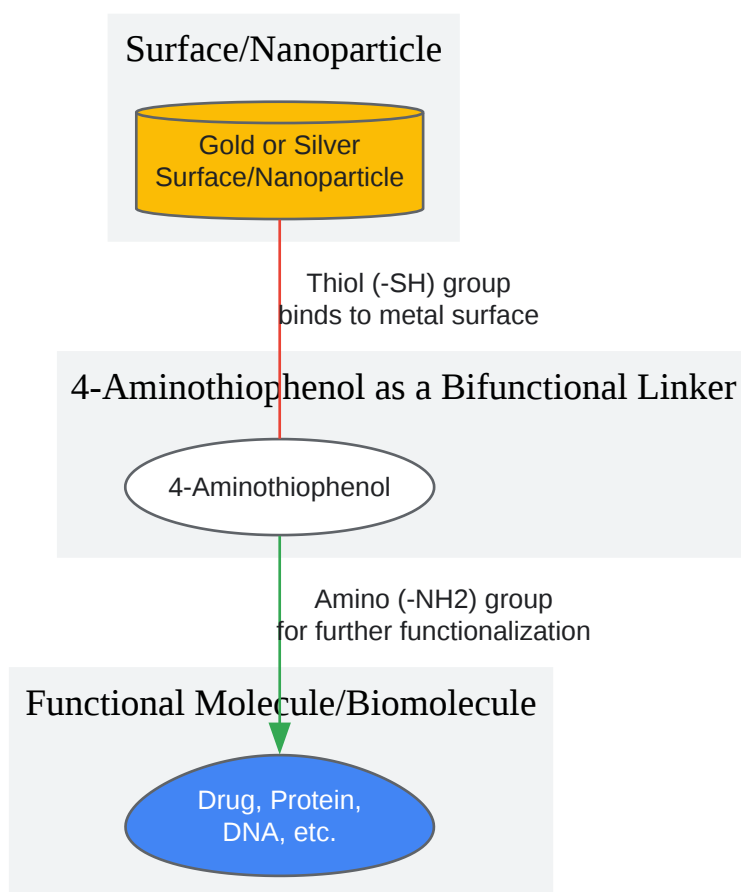
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Caption: Workflow for SERS analysis.

Applications in Research and Drug Development

The unique properties of **4-Aminothiophenol** make it a valuable tool in various research and development areas.

- **Molecular Linker:** Its bifunctional nature allows it to act as a molecular linker, connecting metal nanoparticles or surfaces to other molecules, such as proteins, DNA, or drug molecules.[9][12] This is crucial for the development of biosensors, drug delivery systems, and functional nanomaterials.[9][12]



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Caption: **4-Aminothiophenol** as a molecular linker.

- Drug Synthesis: 4-ATP serves as an important intermediate in the synthesis of various pharmaceutical compounds.[3] Its structure is incorporated into molecules designed for various therapeutic targets.[3] For instance, derivatives of 4-aminophenol have been synthesized and evaluated for their antimicrobial and antidiabetic activities.[17][18]
- Biosensing: The ability of 4-ATP to form SAMs on gold and silver surfaces is utilized in the development of highly sensitive biosensors.[12] These sensors can be used for the detection of various biomolecules, including proteins and DNA.[9]

Safety and Handling

4-Aminothiophenol is a hazardous substance and should be handled with appropriate safety precautions.

Table 4: Hazard Information for **4-Aminothiophenol**

Hazard	Description
GHS Pictograms	Corrosion, Acute Toxicity (oral)[12]
Signal Word	Danger[12]
Hazard Statements	Harmful if swallowed. Causes severe skin burns and eye damage.[5]
Precautionary Statements	Wear protective gloves, protective clothing, eye protection, and face protection. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product.[1]

Handling and Storage:

- Handle in a well-ventilated area, preferably in a fume hood.[4]
- Avoid contact with skin, eyes, and clothing.[1]
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. [9]
- Keep container tightly closed.[4]

This technical guide provides a solid foundation for understanding the chemistry and applications of **4-Aminothiophenol**. For more detailed information, please refer to the cited literature.

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